

Oral Administration in Mice: Key Protocols

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For preclinical drug testing, the oral route is common. The table below summarizes two primary methods for oral administration in mice, highlighting a standard technique and a refined, stress-minimized alternative.

Method	Key Steps	Advantages	Considerations
Standard Gavage [1]	Substance delivered via gavage tube into the stomach.	Precise dosing; direct delivery.	Technical skill required; can cause stress/injury.
Voluntary Oral (Jelly Dosing) [2]	Drug incorporated into flavored, gel-based jelly; mice consume voluntarily.	Minimal stress; no specialized skills; suitable for chronic studies and glucose tolerance tests.	Requires training mice; drug must be stable in jelly; ensure complete consumption for precise dosing.

Voluntary Oral Administration Protocol

This detailed protocol for voluntary oral administration using drug-infused jellies minimizes stress compared to gavage [2].

Materials

- Animals:** Laboratory mice (e.g., C57BL/6, BALB/c).
- Reagents:** Gelatin powder, sucralose (non-caloric sweetener), flavoring essence (e.g., raspberry, vanilla), test drug, vehicle solution (e.g., water, 0.1% Tween 80).

- **Equipment:** 24-well flat-bottom tissue culture plate (as jelly mold), spatula, scalpel, heating block or stirrer, glass vials.

Jelly Preparation

- **Prepare 2% Sucralose Solution:** Dissolve 2 g sucralose powder in 100 mL of water. Aliquot and store at -20°C for up to 3 months [2].
- **Prepare 8% Gelatin Stock:** Add 4 g gelatin powder to 50 mL of 2% sucralose solution in a glass bottle. Heat to 55-60°C with stirring until the solution is clear. This stock can also be stored at -20°C [2].
- **Prepare Drug/Vehicle Solutions:**
 - **Drug Solution:** Dissolve or suspend the drug in the 2% sucralose solution. Include any required solvents (e.g., 0.1% Tween 80) as needed for the drug [2].
 - **Vehicle Solution:** Prepare the same solution without the active drug [2].
- **Cast the Jellies:** For one complete jelly (to be divided into 8 doses):
 - Add **450 µL of drug solution** to one well of the 24-well plate.
 - Add **1,300 µL of clear, liquid gelatin stock** to the same well.
 - Add **150 µL of flavoring essence**.
 - **Mix thoroughly** with a spatula to ensure the drug is evenly distributed [2].
- **Set and Store:** Cover the plate and refrigerate at 4°C for at least 3 hours until fully set. Jellies can be stored at 4°C for several days, considering drug stability [2].

Dosing and Administration

- **Dose Calculation:** Calculate the total drug amount per jelly based on the desired dose (mg/kg), the average mouse body weight, and 8 doses per jelly. Example: For a 10 mg/kg dose in 30 g mice, one jelly requires 2.4 mg of drug ($10 \text{ mg/kg} \times 0.03 \text{ kg} \times 8 \text{ mice}$) [2].
- **Jelly Portioning:** Cut the set jelly into 8 equal pieces. Each piece (approx. 0.24 cm³) is one dose [2].
- **Training and Dosing:**
 - **Training:** Before the study, train mice to consume the vehicle jelly quickly.
 - **Administration:** Place one jelly piece into each mouse's home cage. Mice typically consume it in less than one minute, ensuring timely and precise dosing [2].

Case Studies and Practical Applications

The following examples from research demonstrate how these oral administration methods are applied in different disease models.

Case Study 1: Testing a Compound for Osteoporosis

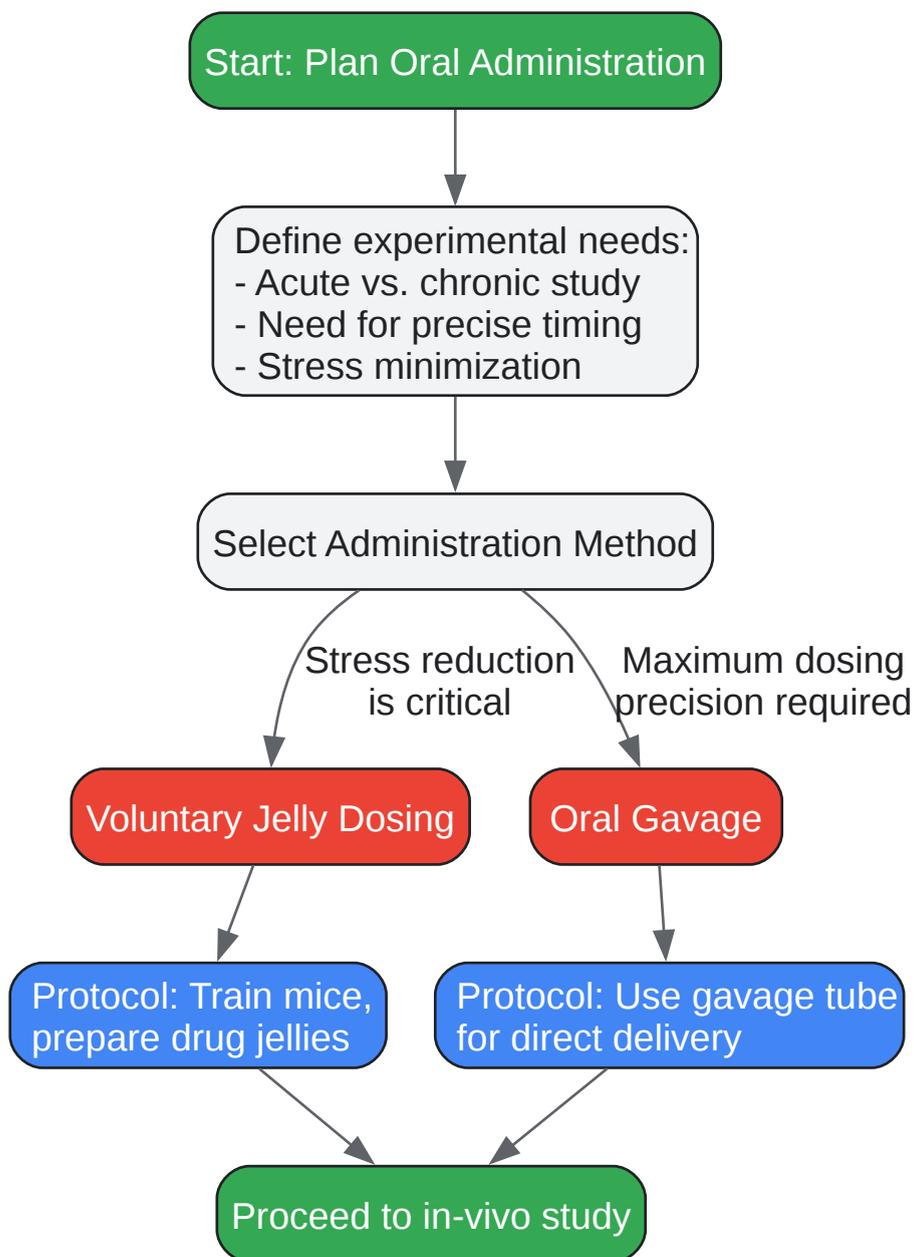
- **Compound:** Delphinidin, a major anthocyanidin [1].
- **Model:** Ovariectomized (OVX) mice, a model for postmenopausal bone loss [1].
- **Administration:** Delphinidin was administered via oral gavage at 10 mg/kg/day [1].
- **Outcome:** Oral administration significantly prevented bone loss by inhibiting excessive osteoclastogenesis, demonstrating the compound's therapeutic potential [1].

Case Study 2: Evaluating an Herbal Extract for Dermatitis

- **Compound:** *Angelicae dahuricae* Radix (ADR) extract [3].
- **Model:** BALB/c mice with DNCB-induced atopic dermatitis-like skin lesions [3].
- **Administration:** ADR was dissolved in distilled water and orally administered at 200 mg/kg [3].
- **Outcome:** Treatment suppressed dermatitis progression, reducing skin thickness, immune cell infiltration, and serum IgE levels [3].

Experimental Workflow

The diagram below outlines the key decision points and steps for planning and executing an oral administration study in mice.



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Key Conclusions for Researchers

- **Method Choice is Critical:** The voluntary jelly method is superior for chronic studies where animal welfare is a priority, while gavage offers uncompromised dosing precision for acute experiments [2].
- **Dosing Consistency is Paramount:** For the jelly method, ensure drug stability in the matrix and confirm complete consumption by the animals to achieve reliable pharmacokinetic profiles [2].

- **Model Relevance:** Selecting the appropriate mouse strain and disease model (e.g., OVX for osteoporosis, DNCB-induced for dermatitis) is fundamental to generating translatable data [1] [3].

References

1. Delphinidin, One of the Major Anthocyanidins, Prevents... | PLOS One [journals.plos.org]
2. Method for voluntary oral administration of drugs in mice [pmc.ncbi.nlm.nih.gov]
3. Effects of Angelicae dahuricae Radix on... [bmccomplementmedtherapies.biomedcentral.com]

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